

A Comparative Spectroscopic Guide to 6-Chlorohexanal and Its Derivatives

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Compound of Interest

Compound Name: 6-Chlorohexanal

Cat. No.: B1582999

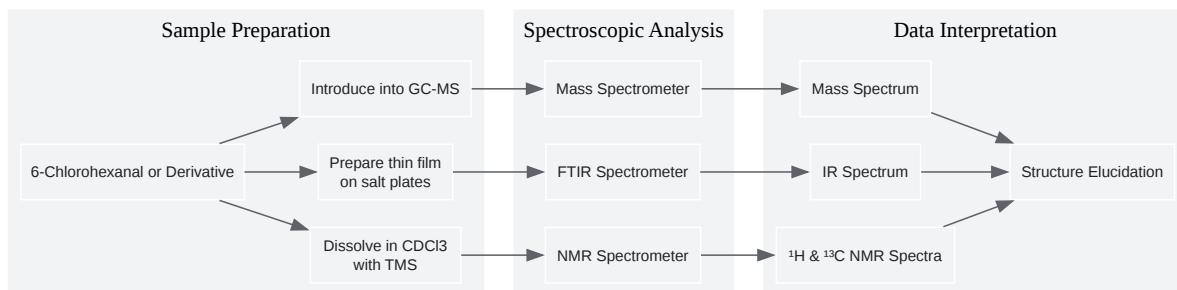
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In the landscape of pharmaceutical development and organic synthesis, the precise characterization of molecular structures is paramount. Halogenated aldehydes, such as **6-chlorohexanal**, serve as versatile intermediates in the synthesis of a variety of more complex molecules, including active pharmaceutical ingredients.^[1] This guide provides an in-depth spectroscopic comparison of **6-chlorohexanal** and its illustrative derivatives, offering researchers and drug development professionals a foundational understanding of their structural nuances through the lenses of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Introduction to 6-Chlorohexanal: A Bifunctional Building Block

6-Chlorohexanal ($C_6H_{11}ClO$) is a bifunctional organic molecule containing both an aldehyde and a chloroalkane functional group.^{[2][3]} This duality makes it a valuable precursor in various synthetic pathways. Understanding its spectroscopic signature is the first step in tracking its conversion to more complex derivatives.

Molecular Structure of 6-Chlorohexanal



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